

An In-depth Technical Guide to Aminopropionate Hydrochloride: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	Aminopropionate hydrochloride
CAS No.:	25616-13-1
Cat. No.:	B2476697

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This guide provides a comprehensive technical overview of **aminopropionate hydrochloride**, a term that encompasses critical chemical isomers used extensively in research and development. Recognizing the potential for ambiguity, this document delineates the distinct structures, properties, and applications of the primary isomers: Ethyl 2-aminopropanoate hydrochloride (an α -amino acid ester) and Ethyl 3-aminopropanoate hydrochloride (a β -amino acid ester). This clarification is essential for researchers, scientists, and drug development professionals to ensure precision in synthesis, analysis, and application.

Part 1: Ethyl 2-Aminopropanoate Hydrochloride

Ethyl 2-aminopropanoate hydrochloride, commonly derived from the amino acid alanine, is a fundamental building block in synthetic organic chemistry.^[1] It exists as a hydrochloride salt, which enhances its stability and solubility, making it a versatile reagent in various chemical transformations.^{[1][2]}

Nomenclature and Identification

Precise identification of this compound is critical, especially concerning its stereochemistry. It is often referred to by several synonyms, and different CAS numbers distinguish its racemic and enantiopure forms.

Identifier	Value	Source
IUPAC Name	ethyl 2-aminopropanoate;hydrochloride	[1]
Synonyms	Alanine ethyl ester hydrochloride, Ethyl alaninate hydrochloride, (DL)-Alanine ethyl ester HCl	[1][3][4]
L-Enantiomer Synonyms	L-Alanine ethyl ester hydrochloride, (S)-Ethyl 2-aminopropanoate hydrochloride	[5][6][7]
Molecular Formula	C ₅ H ₁₂ ClNO ₂	[1][8]
Molecular Weight	153.61 g/mol	[1][6][8]
CAS Number (Racemic)	617-27-6	[1][8]
CAS Number (L-form)	1115-59-9	[5][6][7]

Chemical Structure and Physicochemical Properties

The structure features an ethyl ester group and an amino group attached to the alpha-carbon of the propanoate backbone.[1] The amino group is protonated in the hydrochloride salt form.

Caption: Structure of Ethyl 2-aminopropanoate hydrochloride.

Physicochemical Data Summary:

Property	Value	Source(s)
Appearance	White to off-white crystalline powder/solid	[7]
Melting Point	85-87 °C (racemic, lit.) 78-80 °C (L-form, dec., lit.)	[4][9][10]
Solubility	Soluble in water	[2][7]
Canonical SMILES	<chem>CCOC(=O)C(C)[NH3+].[Cl-]</chem>	[1]
InChI Key	JCXLZWMDXJFOOI-UHFFFAOYSA-N (racemic)	[1]

Applications in Research and Development

Ethyl 2-aminopropanoate hydrochloride is a valuable intermediate in synthetic chemistry due to its reactive amine and ester functionalities.[1]

- **Pharmaceutical Synthesis:** It is a precursor for synthesizing more complex bioactive molecules and pharmaceuticals.[1][7] The L-enantiomer, L-Alanine ethyl ester hydrochloride, is specifically used in synthesizing nucleoside phosphoramidates, which have shown potential as antiviral agents against HIV and hepatitis B.[6][10]
- **Peptide Synthesis:** It serves as a protected form of alanine for use in solution-phase peptide synthesis.[9]
- **Isocyanate Synthesis:** It is also employed in the creation of enantiomerically pure amino acid ester isocyanates.[6][10]

Experimental Protocol: Synthesis of Ethyl 2-aminopropanoate hydrochloride

This protocol is based on a standard esterification procedure (Fischer esterification).

Objective: To synthesize Ethyl 2-aminopropanoate hydrochloride from DL-alanine.

Materials:

- DL-alanine
- Anhydrous ethanol
- Concentrated hydrochloric acid (37%)
- Round-bottom flask with reflux condenser
- Heating mantle
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask, dissolve 5.00 g (56.12 mmol) of commercially available DL-alanine in 150 mL of anhydrous ethanol.[4]
- **Acid Catalyst Addition:** Carefully add 5 mL of 37% concentrated hydrochloric acid to the solution.[4]
- **Reflux:** Attach the reflux condenser and heat the mixture to reflux using a heating mantle for 5 hours.[4] The causality for heating is to drive the equilibrium of the esterification reaction towards the product side. The HCl acts as a catalyst and also protects the amino group by forming the hydrochloride salt, preventing side reactions.
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature.[4]
- **Solvent Removal:** Remove the ethanol solvent by evaporation under reduced pressure using a rotary evaporator.[4]
- **Drying:** The resulting colorless oily residue is dried under vacuum to yield the final product, Ethyl 2-aminopropanoate hydrochloride.[4] The reported yield for this procedure is approximately 92%.[4]

Self-Validation: The product can be characterized using ^1H NMR spectroscopy to confirm its structure and purity by comparing the resulting spectrum to literature values.[4]

Part 2: Ethyl 3-Aminopropanoate Hydrochloride

A structural isomer of the alanine derivative is Ethyl 3-aminopropanoate hydrochloride, derived from β -alanine.[2] In this molecule, the amino group is attached to the third carbon (the β -carbon), which confers distinct chemical and biological properties.

Nomenclature and Identification

Clarity in naming is crucial to distinguish this isomer from its α -amino counterpart.

Identifier	Value	Source
IUPAC Name	ethyl 3-aminopropanoate;hydrochloride	N/A
Synonyms	β -Alanine ethyl ester hydrochloride, H- β -Ala-OEt·HCl, CarnoSyn	[2][11][12]
Molecular Formula	C ₅ H ₁₂ ClNO ₂ (or C ₅ H ₁₁ NO ₂ ·HCl)	[2][12][13]
Molecular Weight	153.61 g/mol	[2][11][12]
CAS Number	4244-84-2	[2][12][13]

Chemical Structure and Physicochemical Properties

The key structural difference is the position of the amino group on the propanoate chain.

Caption: Structure of Ethyl 3-aminopropanoate hydrochloride.

Physicochemical Data Summary:

Property	Value	Source(s)
Appearance	White to off-white crystalline powder	[2]
Solubility	Soluble in water	[2]
Properties	Hygroscopic	[2]
SMILES	<chem>CCOC(=O)CCN.Cl</chem>	[2]
InChI Key	RJCGNNHKSNIUAT-UHFFFAOYSA-N	[2]

Applications in Research and Development

As a derivative of β -alanine, this compound is significant in biochemical and pharmaceutical research.

- **Peptide Synthesis:** It is a building block for the synthesis of peptides containing β -amino acids, which can confer unique structural properties and resistance to enzymatic degradation.[2]
- **Bioactive Molecules:** It serves as a precursor for various bioactive molecules.[2] β -Alanine itself is a key component of carnosine, a dipeptide that functions as a buffer in muscle tissue. The ethyl ester form may be investigated for its potential to enhance the bioavailability of β -alanine.[2]
- **Ergogenic Supplements:** Amino acid derivatives are studied for their potential as ergogenic dietary supplements that may influence anabolic hormone secretion, provide fuel during exercise, and prevent muscle damage.[11]

Conclusion

The term "**aminopropionate hydrochloride**" most commonly refers to the ethyl esters of either α -alanine or β -alanine. Ethyl 2-aminopropanoate hydrochloride (from α -alanine) is a chiral compound widely used as a synthetic intermediate for pharmaceuticals like antivirals. In contrast, Ethyl 3-aminopropanoate hydrochloride (from β -alanine) is an achiral molecule used as a building block for β -peptides and other bioactive compounds, with relevance to sports

nutrition and physiology. Accurate identification through CAS numbers and a clear understanding of their distinct structural formulas are paramount for any scientific or developmental application.

References

- Pure Synth. L-Alanine Ethyl Ester Hydrochloride 98.0%. Available at: [\[Link\]](#)
- Sunway Pharm Ltd. ethyl 3-aminopropanoate hydrochloride - CAS:4244-84-2. Available at: [\[Link\]](#)
- PubChem. Ethyl 2-amino-2-methylpropanoate hydrochloride | C₆H₁₄ClNO₂. Available at: [\[Link\]](#)
- BuyersGuideChem. Ethyl 3-aminopropanoate hydrochloride suppliers and producers. Available at: [\[Link\]](#)
- PubChem. Methyl 3-aminopropanoate hydrochloride | C₄H₁₀ClNO₂. Available at: [\[Link\]](#)

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Sources

- 1. Buy Ethyl 2-aminopropanoate hydrochloride | 617-27-6 [[smolecule.com](#)]
- 2. CAS 4244-84-2: β-Alanine, ethyl ester, hydrochloride [[cymitquimica.com](#)]
- 3. [scbt.com](#) [[scbt.com](#)]
- 4. Ethyl 2-aminopropanoate hydrochloride | 617-27-6 [[chemicalbook.com](#)]
- 5. (S)-ethyl 2-aminopropanoate hydrochloride - SRIRAMCHEM [[sriramchem.com](#)]
- 6. [pure-synth.com](#) [[pure-synth.com](#)]
- 7. [chemimpex.com](#) [[chemimpex.com](#)]
- 8. Ethyl 2-aminopropanoate hydrochloride 95% 617-27-6 | Chempure [[chempure.in](#)]

- [9. L-丙氨酸乙酯 盐酸盐 99% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [10. Ethyl L-alaninate hydrochloride | 1115-59-9 \[chemicalbook.com\]](#)
- [11. medchemexpress.com \[medchemexpress.com\]](#)
- [12. ethyl 3-aminopropanoate hydrochloride - CAS:4244-84-2 - Sunway Pharm Ltd \[3wpharm.com\]](#)
- [13. buyersguidechem.com \[buyersguidechem.com\]](#)
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